

Personal protective equipment for handling NU5455

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NU5455

Cat. No.: B12422013

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Essential Safety and Handling Guide for NU5455

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **NU5455**, a potent DNA-PK inhibitor. The procedural guidance herein is designed to answer specific operational questions, ensuring the safe and effective use of this compound in a laboratory setting.

Disclaimer: As of the last update, a specific Safety Data Sheet (SDS) for **NU5455** was not publicly available. The following safety protocols are based on the available information for a similar compound, DNA-PK-IN-6, and established best practices for handling chemical agents in a research environment. A thorough risk assessment should be conducted by qualified personnel before initiating any work with **NU5455**.

Core Safety and Handling Information

The following table summarizes the known and potential hazards associated with **NU5455**, based on a representative compound from the same inhibitor class.

Hazard Category	GHS Classification	Key Precautionary Statements
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed.[1]
Aquatic Hazard (Acute)	Category 1	H400: Very toxic to aquatic life. [1]
Aquatic Hazard (Chronic)	Category 1	H410: Very toxic to aquatic life with long lasting effects.[1]
Handling	Not Classified	P264: Wash skin thoroughly after handling.[1] P270: Do not eat, drink or smoke when using this product.[1] P273: Avoid release to the environment.[1]
First Aid (Ingestion)	Not Classified	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1] P330: Rinse mouth.[1]
Disposal	Not Classified	P501: Dispose of contents/container to an approved waste disposal plant. [1]

Personal Protective Equipment (PPE) Protocol

Strict adherence to the following PPE guidelines is mandatory when handling **NU5455** to minimize exposure risk.

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles or a full-face shield.	Protects against accidental splashes of the compound in solid or solution form.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).	Prevents dermal absorption. Gloves should be inspected before use and changed frequently.
Body Protection	Fully-buttoned laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a certified chemical fume hood.	A respirator may be required if handling outside of a fume hood; consult with your institution's Environmental Health and Safety (EHS) department.

Experimental Workflow: From Receipt to Disposal

The following step-by-step protocol outlines the safe handling procedures for **NU5455** throughout its lifecycle in the laboratory.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a cool, dry, and well-ventilated area, away from incompatible materials.

2. Preparation and Handling:

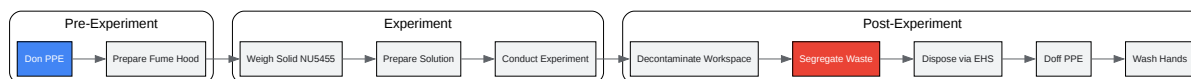
- All handling of solid **NU5455** and preparation of solutions must be conducted in a certified chemical fume hood.
- Cover the work surface with absorbent, disposable bench paper.

- When preparing solutions, add the solvent to the solid to minimize dust formation.
- Keep the container tightly sealed when not in use.

3. Disposal Plan:

- Solid Waste: All disposable materials contaminated with **NU5455** (e.g., gloves, weigh boats, pipette tips, bench paper) must be collected in a clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents must be collected in a separate, sealed, and labeled hazardous waste container.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Consult your institution's EHS department for specific guidance.

Safe Handling Workflow Diagram



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Caption: A step-by-step workflow for the safe handling of **NU5455**.

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References

- [1. DNA-PK-IN-6|2711810-41-0|MSDS \[dcchemicals.com\]](#)

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